

"Methyl 2-(benzo[d]oxazol-2-yl)acetate" CAS number and molecular weight

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Compound of Interest

Compound Name:	Methyl 2-(benzo[D]oxazol-2-YL)acetate
Cat. No.:	B1268233

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Technical Guide: Methyl 2-(benzo[d]oxazol-2-yl)acetate

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Preamble: This technical guide addresses the chemical compound **"Methyl 2-(benzo[d]oxazol-2-yl)acetate"**. Initial investigations have revealed a significant scarcity of detailed, publicly available technical data, including experimental protocols and comprehensive biological activity studies for this specific molecule. Therefore, this document provides the core identifying information for **Methyl 2-(benzo[d]oxazol-2-yl)acetate** and subsequently broadens its scope to encompass the wider class of benzoxazole derivatives, for which more extensive research is accessible. This approach is intended to provide a valuable resource for researchers in the field by highlighting the general synthetic strategies and potential biological relevance of this class of compounds.

Core Compound Identification: Methyl 2-(benzo[d]oxazol-2-yl)acetate

Below are the fundamental chemical identifiers for the specified compound.

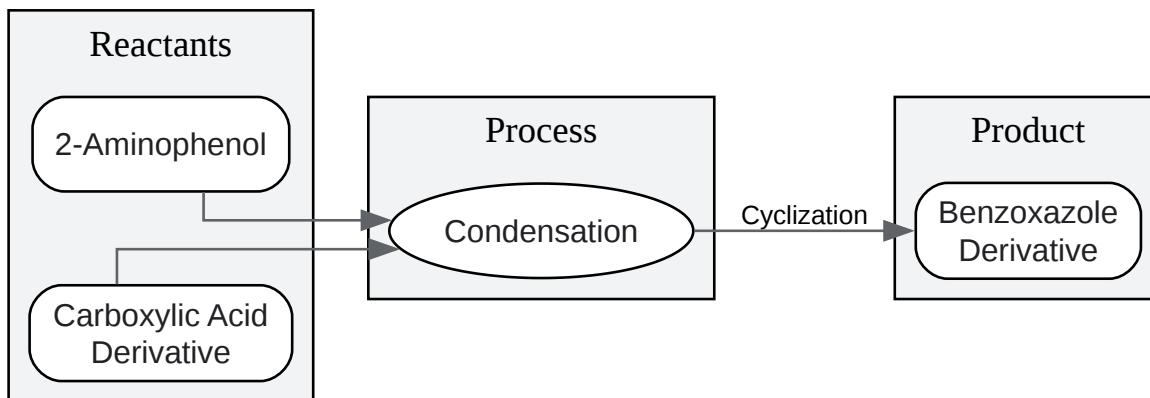
Identifier	Value	Source
CAS Number	75762-23-1	[1] [2] [3]
Molecular Formula	C ₁₀ H ₉ NO ₃	[3]
Molecular Weight	191.18 g/mol	

Overview of Benzoxazole Derivatives: Synthesis and Biological Significance

Benzoxazoles are a prominent class of heterocyclic compounds characterized by a fused benzene and oxazole ring system. This structural motif is a key feature in numerous compounds with a wide array of biological activities, making them a subject of considerable interest in medicinal chemistry and drug development.

General Synthesis Strategies

The synthesis of benzoxazole derivatives often involves the condensation of a 2-aminophenol with a carboxylic acid or its derivative. A general workflow for the synthesis of compounds related to **Methyl 2-(benzo[d]oxazol-2-yl)acetate** is depicted below.



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Caption: General synthetic workflow for benzoxazole derivatives.

Biological Activities of Benzoxazole Derivatives

The benzoxazole scaffold is a privileged structure in medicinal chemistry due to its presence in a variety of biologically active molecules. Research into derivatives of this class has revealed a broad spectrum of potential therapeutic applications.

Table of Biological Activities for Various Benzoxazole Derivatives:

Biological Activity	Description
Antimicrobial	Certain benzoxazole derivatives have demonstrated inhibitory activity against various strains of bacteria and fungi.
Anticancer	Some compounds based on the benzoxazole structure have been investigated for their potential to inhibit the growth of cancer cell lines.
Anti-inflammatory	The benzoxazole core is found in molecules that exhibit anti-inflammatory properties.

It is important to note that these activities are characteristic of the broader class of benzoxazole derivatives and have not been specifically documented for **Methyl 2-(benzo[d]oxazol-2-yl)acetate** in the available literature.

Experimental Protocols for a Related Compound

Due to the lack of specific experimental data for **Methyl 2-(benzo[d]oxazol-2-yl)acetate**, the following section provides a representative synthesis protocol for a structurally related benzoxazole derivative as a reference for researchers.

Disclaimer: The following protocol is for a related compound and should be adapted and optimized for the synthesis of **Methyl 2-(benzo[d]oxazol-2-yl)acetate**.

Illustrative Synthesis of a Benzoxazole Derivative

Objective: To provide a general methodology for the synthesis of a benzoxazole derivative through the condensation of a 2-aminophenol with a dicarbonyl compound, followed by cyclization.

Materials:

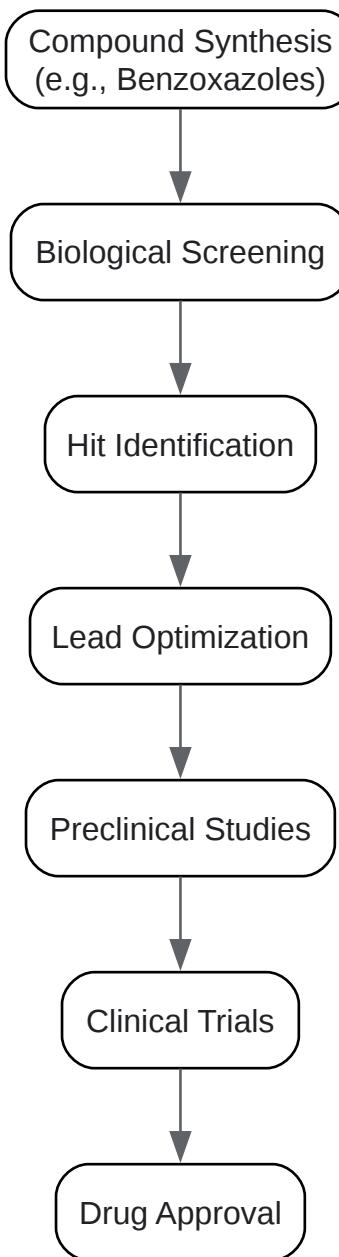
- 2-Aminophenol
- Appropriate dicarbonyl compound (e.g., a keto-ester)
- Acid or base catalyst
- Suitable solvent (e.g., ethanol, acetic acid)

Procedure:

- Dissolve equimolar amounts of 2-aminophenol and the dicarbonyl compound in the chosen solvent.
- Add a catalytic amount of an acid (e.g., p-toluenesulfonic acid) or a base (e.g., piperidine).
- Reflux the reaction mixture for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain the desired benzoxazole derivative.

Signaling Pathways and Logical Relationships

As no specific biological signaling pathways have been elucidated for **Methyl 2-(benzo[d]oxazol-2-yl)acetate**, a logical diagram illustrating the general process of drug discovery and development, which is relevant to the investigation of novel compounds like benzoxazole derivatives, is provided below.

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References

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